Application Note: Comprehensive Analytical Characterization of 4-Isopropoxy-3-methoxybenzoic Acid

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Compound of Interest	
Compound Name:	*4-Isopropoxy-3-methoxybenzoic acid*
CAS No.:	*3535-33-9*
Cat. No.:	*B1332888*

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Introduction

4-Isopropoxy-3-methoxybenzoic acid (CAS No. 3535-33-9), a derivative of benzoic acid, holds significant interest in pharmaceutical and chemical research due to its structural similarity to vanillic acid and its potential as a building block in the synthesis of novel compounds.[1] Its therapeutic and chemical properties are intrinsically linked to its purity, stability, and physicochemical characteristics. Therefore, rigorous analytical characterization is paramount for its application in research and development.

This application note provides a comprehensive guide to the analytical techniques for the qualitative and quantitative characterization of **4-Isopropoxy-3-methoxybenzoic acid**. The protocols and insights provided herein are grounded in established scientific principles and authoritative guidelines to ensure data integrity and reliability.

Chemical Structure and Properties

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Property	Value	Source
Chemical Name	4-Isopropoxy-3-methoxybenzoic acid	[1]
CAS Number	3535-33-9	[1]
Molecular Formula	$C_{11}H_{14}O_4$	[1]
Molecular Weight	210.23 g/mol	[1]
Physical Form	Solid	
Boiling Point	323.3°C at 760 mmHg	
Melting Point	Not experimentally determined. Estimated to be similar to related compounds like 4-methoxybenzoic acid (182-185°C).[2]	N/A
Solubility	Expected to be soluble in alcohols (methanol, ethanol), ethers, and esters. Sparingly soluble in water, with solubility increasing in alkaline conditions.[3][4]	N/A

Spectroscopic Characterization

Spectroscopic techniques are fundamental for elucidating the molecular structure of **4-Isopropoxy-3-methoxybenzoic acid** and confirming its identity.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful non-destructive technique that provides detailed information about the carbon-hydrogen framework of a molecule.

Expected ^1H NMR Spectrum (400 MHz, $CDCl_3$)

- -COOH (Carboxylic Acid Proton): A broad singlet is expected in the downfield region, typically between δ 10.0-13.0 ppm. The chemical shift can be concentration-dependent.
- Aromatic Protons: The three protons on the benzene ring will appear as a complex multiplet or as distinct doublets and a doublet of doublets between δ 6.8-8.0 ppm. The exact splitting pattern depends on the coupling constants.
- -OCH(CH_3)$_2$ (Isopropoxy Methine Proton): A septet is expected around δ 4.5-4.8 ppm due to coupling with the six methyl protons.
- -OCH_3 (Methoxy Protons): A sharp singlet is expected around δ 3.8-4.0 ppm.
- -OCH(CH_3)$_2$ (Isopropoxy Methyl Protons): A doublet is expected around δ 1.3-1.5 ppm due to coupling with the methine proton.

Expected ^{13}C NMR Spectrum (100 MHz, $CDCl_3$)

- -COOH (Carboxylic Acid Carbon): A signal is expected in the range of δ 170-175 ppm.
- Aromatic Carbons: Six distinct signals are expected in the aromatic region (δ 110-160 ppm). The carbons attached to the oxygen atoms will be the most downfield.
- -OCH(CH_3)$_2$ (Isopropoxy Methine Carbon): A signal is expected around δ 70-75 ppm.
- -OCH_3 (Methoxy Carbon): A signal is expected around δ 55-60 ppm.
- -OCH(CH_3)$_2$ (Isopropoxy Methyl Carbons): A signal is expected around δ 20-25 ppm.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is used to identify the functional groups present in a molecule based on their characteristic vibrational frequencies.

Expected Characteristic FTIR Peaks

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Functional Group	Wavenumber (cm^{-1})	Appearance
O-H (Carboxylic Acid)	3300-2500	Broad
C-H (Aromatic)	3100-3000	Sharp, medium
C-H (Aliphatic)	2980-2850	Sharp, medium-strong
C=O (Carboxylic Acid)	1710-1680	Sharp, strong
C=C (Aromatic)	1600-1450	Medium-strong
C-O (Ether & Carboxylic Acid)	1300-1000	Strong

UV-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides information about the electronic transitions within a molecule and is useful for quantitative analysis. For **4-Isopropoxy-3-methoxybenzoic acid**, the substituted benzene ring acts as the chromophore. An absorption maximum is expected in the range of 250-290 nm.

Mass Spectrometry (MS)

Mass spectrometry is a powerful technique for determining the molecular weight and elemental composition of a compound, as well as providing structural information through fragmentation analysis.

Expected Mass-to-Charge Ratios (m/z)

- $[M+H]^+$: 211.0965
- $[M+Na]^+$: 233.0784
- $[M-H]^-$: 209.0819

Plausible Fragmentation Pathway

A likely fragmentation pathway in positive ion mode would involve the initial loss of the isopropoxy group, followed by decarboxylation.

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Chromatographic Separation and Quantification

Chromatographic techniques are essential for assessing the purity of **4-Isopropoxy-3-methoxybenzoic acid** and for its quantification in various matrices.

High-Performance Liquid Chromatography (HPLC)

Reversed-phase HPLC is the method of choice for the analysis of benzoic acid and its derivatives.

Workflow for HPLC Analysis

Caption: A typical workflow for HPLC analysis.

Detailed HPLC Protocol

- Instrumentation: A standard HPLC system with a pump, autosampler, column oven, and a UV or Diode Array Detector (DAD).
- Column: C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 µm).
- Mobile Phase: A gradient or isocratic mixture of acetonitrile and water containing an acid (e.g., 0.1% phosphoric acid or formic acid) to suppress the ionization of the carboxylic acid group. A good starting point is a 60:40 (v/v) mixture of acidified water and acetonitrile.[5]
- Flow Rate: 1.0 mL/min.[5]
- Column Temperature: 30°C.
- Detection Wavelength: Monitor at the UV absorbance maximum (e.g., around 254 nm or 272 nm).
- Injection Volume: 10-20 µL.

Sample Preparation

- Standard Preparation: Accurately weigh and dissolve **4-Isopropoxy-3-methoxybenzoic acid** in a suitable solvent (e.g., methanol) to prepare a stock solution. Further dilute with the mobile phase to create a series of calibration standards.[6]

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- Sample Preparation: Dissolve the sample in the mobile phase, sonicate if necessary, and filter through a 0.45 µm syringe filter before injection.[6]

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a highly sensitive and specific technique for the analysis of volatile and semi-volatile compounds. Due to the low volatility of carboxylic acids, derivatization is typically required.

Workflow for GC-MS Analysis

Caption: A standard workflow for GC-MS analysis with derivatization.

Detailed GC-MS Protocol

- Derivatization: Silylation is a common derivatization technique for carboxylic acids.[7]
  - Dissolve the sample in a suitable solvent (e.g., pyridine or acetonitrile).
  - Add a silylating agent such as N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) or N-Methyl-N-(trimethylsilyl)trifluoroacetamide (MSTFA).[7][8]
  - Heat the mixture (e.g., at 60-70°C for 30 minutes) to ensure complete derivatization.
- Instrumentation: A GC system coupled to a mass spectrometer.
- Column: A non-polar or medium-polarity capillary column, such as a DB-5ms or HP-5ms (30 m x 0.25 mm, 0.25 µm film thickness).
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
- Oven Temperature Program:
  - Initial temperature: 100°C, hold for 2 minutes.
  - Ramp: 10°C/min to 280°C.
  - Final hold: 5 minutes at 280°C.
- Injector Temperature: 250°C.

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- Ion Source Temperature: 230°C.
- Mass Range: Scan from m/z 50 to 500.

Analytical Method Validation

The validation of analytical methods is crucial to ensure that they are suitable for their intended purpose. The International Council for Harmonisation (ICH) guidelines provide a framework for this process.[7][9]

Workflow for Method Validation

Caption: The lifecycle of an analytical method, including key validation parameters.

Key Validation Parameters

- Specificity: The ability to assess the analyte unequivocally in the presence of components that may be expected to be present. This can be demonstrated by analyzing a placebo and spiked samples.
- Linearity: The ability to obtain test results that are directly proportional to the concentration of the analyte. This is typically assessed by analyzing a series of standards over a defined concentration range.
- Accuracy: The closeness of the test results to the true value. It is often determined by recovery studies on spiked samples.
- Precision: The degree of agreement among individual test results when the procedure is applied repeatedly to multiple samplings of a homogeneous sample. It is usually expressed as the relative standard deviation (RSD).
- Robustness: A measure of the method's capacity to remain unaffected by small, but deliberate, variations in method parameters.
- Limit of Detection (LOD) and Limit of Quantitation (LOQ): The lowest amount of analyte in a sample that can be detected and quantified, respectively, with suitable precision and accuracy.

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Authoritative bodies such as the United States Pharmacopeia (USP) and the European Pharmacopoeia (Ph. Eur.) provide detailed chapters on chromatographic techniques and system suitability requirements that should be followed.[6][10]

Conclusion

The comprehensive analytical characterization of **4-Isopropoxy-3-methoxybenzoic acid** requires a multi-faceted approach employing a combination of spectroscopic and chromatographic techniques. The protocols and guidelines presented in this application note provide a robust framework for the identification, quantification, and purity assessment of this compound, ensuring data of high quality and reliability for research and development purposes. Adherence to established validation principles is essential for the successful implementation of these analytical methods.

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